An In-depth Technical Guide to 2-Dodecylhexadecan-1-ol

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Compound of Interest

Compound Name:	*2-Dodecylhexadecan-1-ol*
CAS No.:	*72388-18-2*
Cat. No.:	*B047670*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and relevant experimental considerations for **2-Dodecylhexadecan-1-ol**. This long-chain, branched fatty alcohol, also known as a Guerbet alcohol, possesses unique physical properties that make it a subject of interest in various chemical and industrial applications, including cosmetics, lubricants, and as a chemical intermediate.

Molecular Structure and Properties

2-Dodecylhexadecan-1-ol is a 28-carbon primary alcohol with a branched structure. The IUPAC name is **2-dodecylhexadecan-1-ol**.[1][2] Its structure consists of a hexadecan-1-ol backbone with a dodecyl group attached to the second carbon. This branching significantly influences its physical properties, such as its melting point and viscosity, compared to its linear isomers.

The molecular formula of **2-Dodecylhexadecan-1-ol** is $C_{28}H_{58}O$.[1][2][3][4][5] Its structural representation in SMILES format is CCCCCCCCCCCCCCC(CCCCCCCCCCCC)CO.[1][2][6][7]

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Below is a visualization of the molecular structure of **2-Dodecylhexadecan-1-ol**, illustrating the connectivity of its constituent atoms.

Molecular structure of **2-Dodecylhexadecan-1-ol**.

Quantitative Data

The key molecular properties of **2-Dodecylhexadecan-1-ol** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	$C_{28}H_{58}O$	[1][2][3][4][5]
Molecular Weight	410.8 g/mol	[1]
Exact Mass	410.76 Da	[3]
CAS Number	72388-18-2	[1][2][4]
Density	0.84 g/cm³	[3]
Boiling Point	452.1 °C	[3]
Flash Point	133.6 °C	[3]

Experimental Protocols

Due to the specific nature of this molecule, detailed, publicly available experimental protocols for its synthesis and analysis are not abundant. However, general methodologies for the synthesis of Guerbet alcohols and the analysis of long-chain alcohols are well-established.

2-Dodecylhexadecan-1-ol is synthesized through the Guerbet reaction, which involves the dimerization of a primary alcohol at high temperatures in the presence of a catalyst.[8][9] The reaction proceeds through a sequence of dehydrogenation, aldol condensation, dehydration, and hydrogenation steps.[5][6][9]

A generalized workflow for the synthesis of a Guerbet alcohol like **2-Dodecylhexadecan-1-ol** is depicted below.

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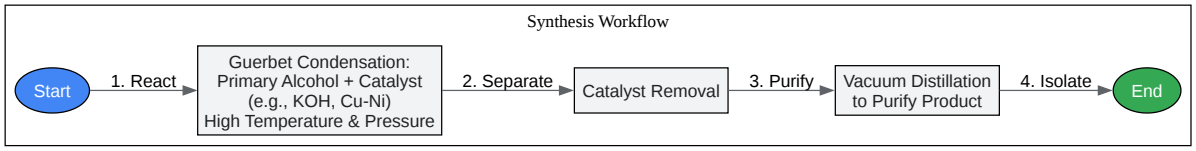

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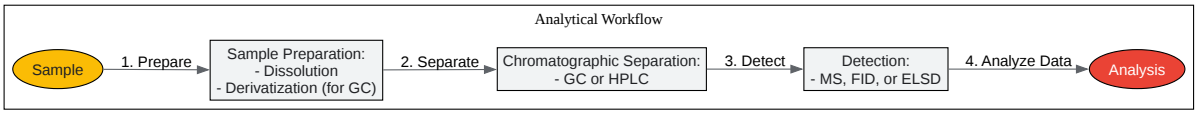
Generalized workflow for Guerbet alcohol synthesis.

The characterization and purity assessment of long-chain alcohols like **2-Dodecylhexadecan-1-ol** are typically performed using chromatographic techniques coupled with appropriate detectors. Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are suitable methods.[4] For GC analysis, derivatization to a more volatile species, such as a trimethylsilyl (TMS) ether, may be necessary.[10]

A generalized analytical workflow for the characterization of **2-Dodecylhexadecan-1-ol** is outlined below.



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Generalized analytical workflow for long-chain alcohols.

Signaling Pathways and Biological Activity

Currently, there is no significant body of research available in the public domain that details specific signaling pathways or potent biological activities of **2-Dodecylhexadecan-1-ol** in the context of drug development. Its primary applications are in material science and cosmetics,

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where it functions as an emollient, thickener, and surfactant. Further research would be required to elucidate any potential pharmacological effects.

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